

# An In-depth Technical Guide to the Physicochemical Properties of 1-Pentadecanol

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## Compound of Interest

Compound Name: 1-Pentadecanol

Cat. No.: B150567

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## Introduction

**1-Pentadecanol**, a saturated long-chain fatty alcohol, is a compound of significant interest in various scientific and industrial fields, including cosmetics, pharmaceuticals, and material science. Its unique physicochemical properties make it a valuable ingredient in formulations requiring emollient, stabilizing, or solubilizing characteristics. This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Pentadecanol**, detailed experimental protocols for their determination, and a visualization of a key biological assay workflow.

## Physicochemical Properties

The fundamental physicochemical characteristics of **1-Pentadecanol** are summarized below. These properties are crucial for understanding its behavior in different matrices and for predicting its suitability for various applications.

### Table 1: General and Physical Properties of 1-Pentadecanol

| Property          | Value                                  | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C <sub>15</sub> H <sub>32</sub> O      | [1][2]       |
| Molecular Weight  | 228.41 g/mol                           | [1][3]       |
| Appearance        | White solid                            | [4][5]       |
| Melting Point     | 41-46 °C                               | [3][4][6][7] |
| Boiling Point     | 269-271 °C at 760 mmHg                 | [2][3][6][7] |
| Density           | ~0.83-0.84 g/cm <sup>3</sup> at ~22 °C | [3][6]       |
| Refractive Index  | ~1.4507 at 589.3 nm                    | [3][6]       |

**Table 2: Solubility and Partitioning Characteristics of 1-Pentadecanol**

| Property                       | Value   | Reference(s) |
|--------------------------------|---|--------------|
| Water Solubility               | Insoluble (0.103 - 0.468 mg/L at 25 °C)                           | [4][6]       |
| Solubility in Organic Solvents | Soluble in alcohol, chloroform, and slightly soluble in methanol. | [4][6]       |
| LogP (o/w)                     | ~6.44 - 6.8   | [1][4]       |

**Table 3: Thermodynamic and Safety-Related Properties of 1-Pentadecanol**

| Property       | Value                             | Reference(s) |
|----------------|-----------------------------------|--------------|
| Vapor Pressure | 0.000038 - 0.000127 mmHg at 25 °C | [1][3][4]    |
| Flash Point    | >230 °F (>110 °C)                 | [3][6]       |
| pKa            | ~15.20 (Predicted)                | [6]          |

## Experimental Protocols

The accurate determination of physicochemical properties is paramount for the successful application and development of chemical entities. The following section outlines the general methodologies for measuring the key properties of **1-Pentadecanol**, with reference to internationally recognized guidelines where applicable.

### Melting Point Determination

The melting point of a solid is a critical indicator of its purity. For a crystalline solid like **1-Pentadecanol**, a sharp melting range is expected.

Methodology:

- Apparatus: Capillary melting point apparatus (e.g., Mel-Temp or similar).
- Procedure:
  - A small, finely powdered sample of **1-Pentadecanol** is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the onset of melting.
  - The temperature at which the entire solid has transformed into a liquid is recorded as the completion of melting.
  - The melting point is reported as a range from the onset to the completion temperature.
- Guideline: This method is in general accordance with the principles outlined in OECD Test Guideline 102.

### Boiling Point Determination

The boiling point is a key property for distillable substances and provides an indication of volatility.

Methodology:

- Apparatus: Thiele tube or a micro-boiling point apparatus.
- Procedure (Thiele Tube Method):
  - A small amount of **1-Pentadecanol** is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
  - The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
  - The apparatus is heated gently. As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
  - Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.
- Guideline: This procedure aligns with the principles of OECD Test Guideline 103.

## Density Determination

The density of a solid can be determined by various methods, with the displacement method being common for irregularly shaped solids.

Methodology:

- Apparatus: Graduated cylinder, analytical balance.
- Procedure (Displacement Method):
  - A known mass of **1-Pentadecanol** is weighed using an analytical balance.

- A graduated cylinder is partially filled with a liquid in which **1-Pentadecanol** is insoluble (e.g., water), and the initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged.
- The final volume is recorded. The difference between the final and initial volumes gives the volume of the solid.
- The density is calculated by dividing the mass of the solid by its volume.
- Guideline: This method is based on the principles described in OECD Test Guideline 109.

## Solubility Determination

Understanding the solubility of **1-Pentadecanol** in various solvents is crucial for its formulation and application.

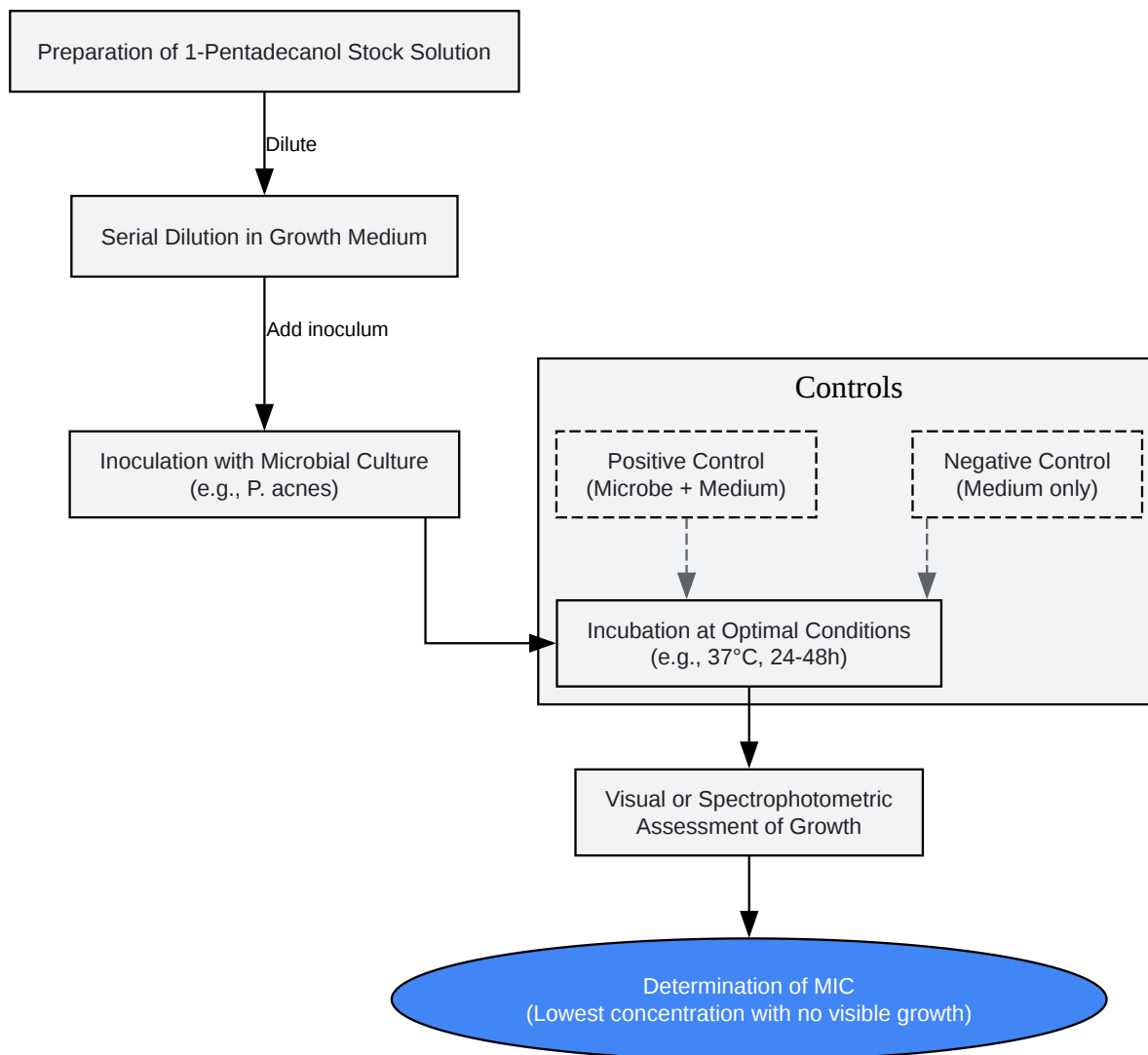
Methodology:

- Apparatus: Test tubes, vortex mixer, analytical balance.
- Procedure (Qualitative):
  - A small, known amount of **1-Pentadecanol** (e.g., 10 mg) is placed in a series of test tubes.
  - A known volume of different solvents (e.g., water, ethanol, chloroform) is added to each test tube.
  - The test tubes are agitated (e.g., using a vortex mixer) for a set period.
  - The mixture is visually inspected for the dissolution of the solid. The substance is classified as soluble, partially soluble, or insoluble.
- Procedure (Quantitative - Shake-Flask Method):

- An excess amount of **1-Pentadecanol** is added to a known volume of the solvent in a flask.
- The flask is agitated at a constant temperature until equilibrium is reached.
- The solution is filtered to remove the undissolved solid.
- The concentration of **1-Pentadecanol** in the saturated solution is determined using a suitable analytical technique (e.g., gas chromatography).
- Guideline: The shake-flask method is a standard procedure outlined in OECD Test Guideline 105.

## Biological Activity and Experimental Workflow

**1-Pentadecanol** has been investigated for its biological activities, notably as an anti-acne agent and for its potential antimicrobial properties. A common experimental workflow to assess the antimicrobial efficacy of a compound is the determination of its Minimum Inhibitory Concentration (MIC).



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Caption: Workflow for Determining the Minimum Inhibitory Concentration (MIC) of **1-Pentadecanol**.

This in-depth guide provides essential physicochemical data and standardized methodologies relevant to the study and application of **1-Pentadecanol** for researchers and professionals in drug development and related scientific disciplines.

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